

Ecotoxicology of Dimethachlor on Aquatic Invertebrates: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Dimethachlor*

Cat. No.: *B1670658*

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Introduction

Dimethachlor, a pre-emergence chloroacetamide herbicide, is primarily utilized for the control of annual grasses and broad-leaved weeds in various agricultural settings.[1] Its mode of action involves the inhibition of very-long-chain fatty acid (VLCFA) synthesis, a critical process for cell division and growth in target plants.[1][2][3] Due to its application in agriculture, there is a potential for **Dimethachlor** to enter aquatic ecosystems through runoff and leaching, raising concerns about its impact on non-target aquatic organisms, particularly invertebrates, which form a crucial part of the aquatic food web. This technical guide provides a comprehensive overview of the ecotoxicology of **Dimethachlor** with a specific focus on its effects on aquatic invertebrates.

Acute and Chronic Toxicity Data

The toxicity of **Dimethachlor** to aquatic invertebrates has been characterized primarily through studies on the crustacean *Daphnia magna*. Limited specific data exists for other key invertebrate species such as the midge *Chironomus riparius* and the amphipod *Gammarus pulex*. The available quantitative data are summarized in the tables below.

Table 1: Acute Toxicity of Dimethachlor to Aquatic Invertebrates

| Species | Endpoint | Duration | Value (mg/L) | Classification | Reference |
|---------------|-----------------------|----------|--------------|------------------|---------------------|
| Daphnia magna | EC50 (Immobilisation) | 48 hours | 24 | Moderately Toxic | [1] |

Table 2: Chronic Toxicity of Dimethachlor to Aquatic Invertebrates

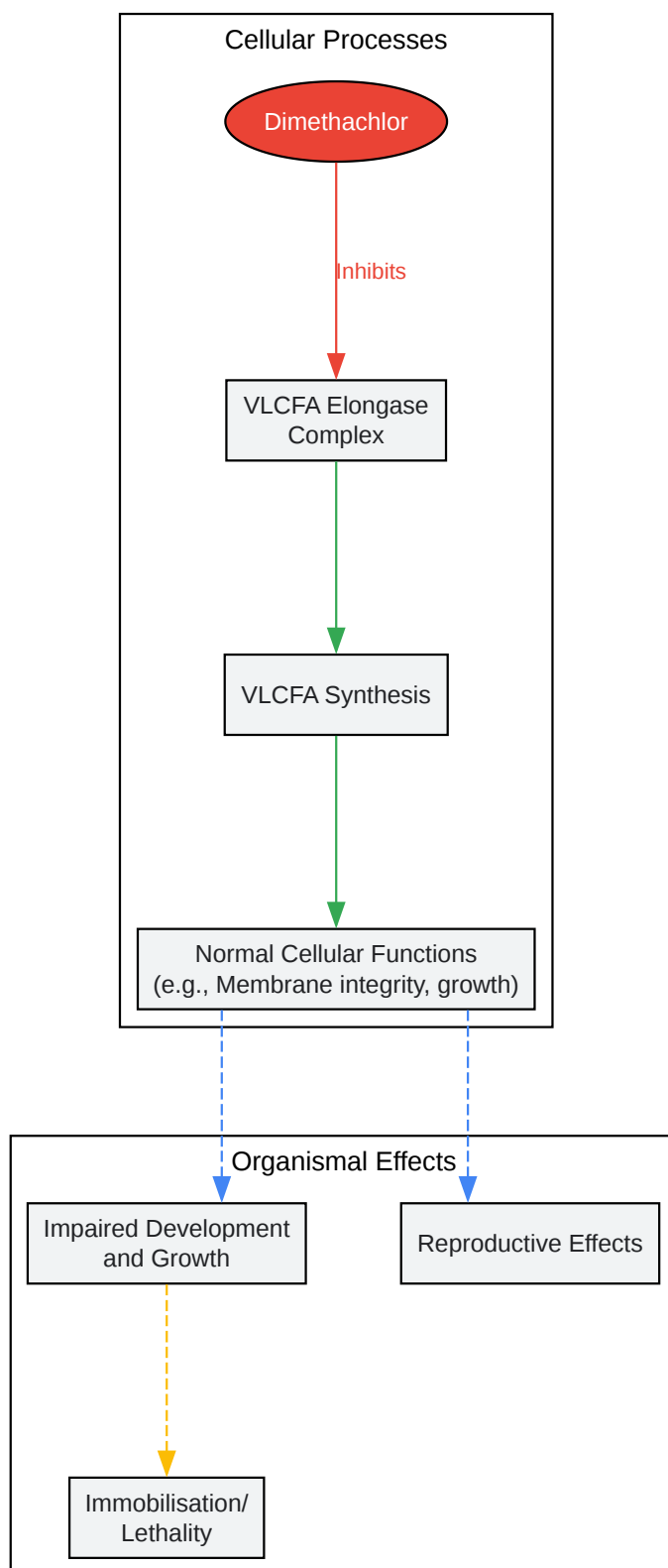
| Species | Endpoint | Duration | Value (mg/L) | Reference |
|---------------|---------------------|----------|--|-----------|
| Daphnia magna | NOEC (Reproduction) | 21 days | Not specified in publicly available data | |

Note: While specific quantitative data for *Chironomus riparius* and *Gammarus pulex* exposed to **Dimethachlor** are not readily available in the reviewed literature, chloroacetamide herbicides as a class have been shown to be toxic to aquatic insects and crustaceans. The lack of specific data for these organisms represents a significant knowledge gap in the environmental risk assessment of **Dimethachlor**.

Mechanism of Action and Signaling Pathway Disruption

Dimethachlor's primary mode of action is the inhibition of the synthesis of very-long-chain fatty acids (VLCFAs). VLCFAs are fatty acids with chain lengths of 20 carbons or more, and they are essential components of various cellular structures and signaling molecules in many organisms, including invertebrates.

The biosynthesis of VLCFAs is a multi-step enzymatic process. **Dimethachlor**, like other chloroacetamide herbicides, is known to inhibit the elongase enzyme complex, which is responsible for the addition of two-carbon units to a growing fatty acid chain. This inhibition disrupts the production of VLCFAs, leading to a cascade of downstream effects.



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Figure 1: Conceptual signaling pathway of **Dimethachlor**'s toxic action.

In aquatic invertebrates, the disruption of VLCFA synthesis can lead to a range of adverse effects, including:

- **Impaired Development and Growth:** As VLCFAs are crucial for the formation of biological membranes and cuticles, their inhibition can disrupt molting and overall development in arthropods like *Daphnia*, *Chironomus*, and *Gammarus*.
- **Reproductive Toxicity:** VLCFAs are precursors for certain hormones and are essential for oocyte development and maturation. Inhibition of their synthesis can, therefore, lead to reduced fecundity and reproductive success.
- **Neurotoxicity:** While the primary mode of action is not neurotoxic, severe disruption of cellular functions can indirectly impact the nervous system, leading to observed effects like immobilisation in *Daphnia magna*.

Bioconcentration and Environmental Fate

The potential for a chemical to accumulate in an organism from the surrounding water is expressed by the Bioconcentration Factor (BCF). A high BCF indicates a higher potential for the chemical to be stored in the tissues of an organism at concentrations greater than in the ambient water.

Specific BCF values for **Dimethachlor** in aquatic invertebrates are not readily available in the public domain. However, the bioaccumulation potential of a substance can be estimated based on its octanol-water partition coefficient (log Kow). Chemicals with a log Kow greater than 3 are generally considered to have a potential for bioconcentration. The log Kow for **Dimethachlor** is not specified in the reviewed sources, but it is described as having high water solubility, which may suggest a lower potential for bioconcentration. It is important to note that without experimental data, the actual bioaccumulation potential in different invertebrate species remains uncertain.

Experimental Protocols

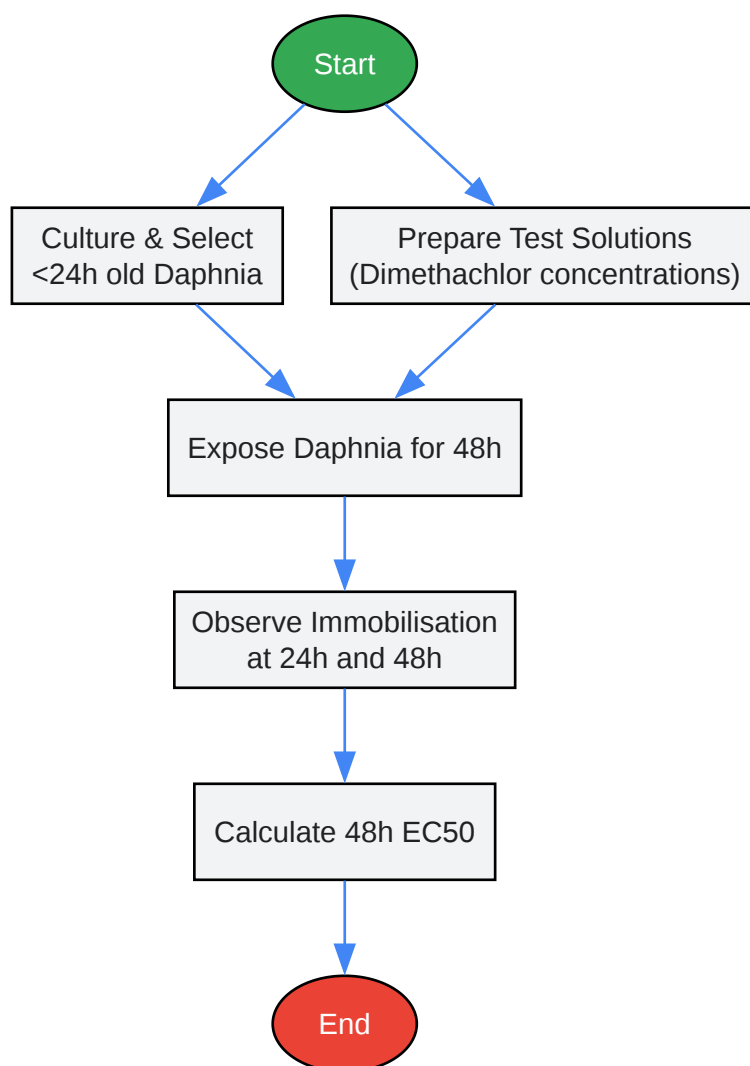
Standardized test protocols are crucial for generating reliable and comparable ecotoxicological data. The following OECD guidelines are key for assessing the toxicity of chemicals like **Dimethachlor** to aquatic invertebrates.

OECD 202: *Daphnia* sp. Acute Immobilisation Test

This test evaluates the acute toxicity of a substance to *Daphnia* species, most commonly *Daphnia magna*.

Methodology:

- **Test Organisms:** Young daphnids (less than 24 hours old) are used.
- **Exposure:** Daphnids are exposed to a range of concentrations of the test substance in a static or semi-static system for 48 hours.
- **Endpoint:** The primary endpoint is the immobilisation of the daphnids, defined as the inability to swim within 15 seconds after gentle agitation.
- **Data Analysis:** The concentration that causes immobilisation in 50% of the test population (EC50) is calculated.



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Figure 2: Workflow for OECD 202 Acute Immobilisation Test.

OECD 211: *Daphnia magna* Reproduction Test

This chronic toxicity test assesses the impact of a substance on the reproductive output of *Daphnia magna*.

Methodology:

- Test Organisms: Young female daphnids (less than 24 hours old) are used.
- Exposure: Daphnids are individually exposed to different concentrations of the test substance over a 21-day period. The test medium is renewed regularly.

- **Endpoints:** The primary endpoint is the total number of live offspring produced per parent animal. Parental mortality and time to first brood are also recorded.
- **Data Analysis:** The No-Observed-Effect-Concentration (NOEC) and the Lowest-Observed-Effect-Concentration (LOEC) for reproduction are determined.

OECD 218/219: Chironomus sp. Sediment Toxicity Test

These guidelines are used to assess the toxicity of sediment-bound chemicals to the larvae of the non-biting midge, *Chironomus riparius*.

Methodology:

- **Test System:** A water-sediment system is established in test vessels.
- **Exposure:** In OECD 218, the test substance is spiked into the sediment, while in OECD 219, it is introduced into the overlying water. First-instar chironomid larvae are introduced into the test system. The exposure duration is typically 28 days.
- **Endpoints:** The primary endpoints are the emergence rate of adult midges and the development time. Larval survival and growth may also be assessed.
- **Data Analysis:** The ECx (e.g., EC50, EC10) for emergence and the NOEC/LOEC for developmental effects are determined.

Environmental Risk Assessment

The environmental risk of **Dimethachlor** to aquatic invertebrates is a function of both its toxicity and the level of exposure in aquatic environments. A risk quotient (RQ) is often calculated by dividing the Predicted Environmental Concentration (PEC) by the Predicted No-Effect Concentration (PNEC). A RQ value greater than 1 indicates a potential risk.

Given the moderate acute toxicity to *Daphnia magna* (48-hour EC50 of 24 mg/L), **Dimethachlor** is classified as "moderately toxic" to this aquatic invertebrate. However, a comprehensive risk assessment is hampered by the lack of toxicity data for other sensitive aquatic invertebrates and sediment-dwelling organisms. The potential for chronic effects at

lower, environmentally relevant concentrations also needs to be considered, especially given its mode of action which can impact fundamental biological processes.

Conclusion and Future Research Directions

Dimethachlor exhibits moderate acute toxicity to the aquatic invertebrate *Daphnia magna*. Its mechanism of action, the inhibition of very-long-chain fatty acid synthesis, suggests the potential for sublethal effects on growth, development, and reproduction in a wide range of aquatic invertebrates. However, a significant data gap exists regarding the specific toxicity of **Dimethachlor** to other key invertebrate species such as *Chironomus riparius* and *Gammarus pulex*, as well as its bioaccumulation potential.

To conduct a more robust environmental risk assessment, future research should focus on:

- Generating acute and chronic toxicity data for a broader range of aquatic invertebrate species, including sediment-dwellers.
- Investigating the sublethal effects of **Dimethachlor** on key life-history traits such as growth, development, and reproduction in sensitive invertebrate species.
- Determining the Bioconcentration Factor (BCF) of **Dimethachlor** in various aquatic invertebrates to better understand its potential to bioaccumulate.
- Elucidating the specific downstream effects of VLCFA synthesis inhibition in invertebrates to refine the understanding of its toxicological pathway.

By addressing these knowledge gaps, a more complete and accurate picture of the ecotoxicological risk posed by **Dimethachlor** to aquatic invertebrate communities can be established, informing regulatory decisions and promoting the protection of aquatic ecosystems.

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References

- 1. Dimethachlor (Ref: CGA 17020) [sitem.herts.ac.uk]
- 2. researchgate.net [researchgate.net]
- 3. The very-long-chain fatty acid synthase is inhibited by chloroacetamides - PubMed [pubmed.ncbi.nlm.nih.gov]
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